

Hazards associated with 1-(Bromomethyl)-2,4-dimethylbenzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(Bromomethyl)-2,4-dimethylbenzene

Cat. No.: B1585861

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An In-depth Technical Guide to the Hazards Associated with **1-(Bromomethyl)-2,4-dimethylbenzene**

Introduction

1-(Bromomethyl)-2,4-dimethylbenzene, also known as 2,4-dimethylbenzyl bromide, is a substituted aromatic hydrocarbon with the chemical formula $C_9H_{11}Br$. It belongs to the family of benzyl bromides, which are widely utilized in organic synthesis as versatile alkylating agents for introducing a 2,4-dimethylbenzyl group into various molecules. This reactivity, however, is intrinsically linked to its significant hazardous properties. This guide provides a comprehensive technical overview of the hazards associated with **1-(Bromomethyl)-2,4-dimethylbenzene**, offering critical insights for researchers, scientists, and professionals in drug development to ensure its safe handling and use. The information presented herein is synthesized from available safety data for the compound and its structural analogs, providing a robust framework for risk assessment and management.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to anticipating its behavior and associated hazards.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ Br	
Molecular Weight	199.09 g/mol	
Appearance	Solid	
InChI Key	WGLUZZJWOTTXZIC-UHFFFAOYSA-N	
SMILES String	CC1=C(CBr)C=CC(C)=C1	

The presence of a bromomethyl group attached to a benzene ring makes this compound a potent lachrymator and a reactive electrophile, which is the primary driver of its biological and chemical hazards.

Health Hazard Assessment

1-(Bromomethyl)-2,4-dimethylbenzene and its analogs are potent irritants and corrosive agents. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

Acute Toxicity and Primary Hazards

Based on data from structurally similar compounds like 1,4-Bis(bromomethyl)benzene and other benzyl bromides, the following GHS classifications are anticipated.

- **Skin Corrosion/Irritation (Category 1B):** This compound is expected to cause severe skin burns and damage.^[1] Contact with the skin will likely lead to immediate irritation, redness, and pain, potentially progressing to chemical burns.
- **Serious Eye Damage/Eye Irritation (Category 1):** Direct contact with the eyes can cause serious, potentially irreversible damage.^[1] It is a potent lachrymator, causing immediate and profuse tearing.
- **Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation:** Inhalation of dust or vapors may cause severe irritation to the mucous membranes and upper respiratory tract.^[1] Symptoms can include coughing, shortness of breath, headache, and nausea.^[1]

- Acute Toxicity (Oral, Category 4): While specific data for this compound is limited, related compounds are classified as harmful if swallowed.[2] Ingestion can cause severe irritation and burns to the gastrointestinal tract.[3]

Reactivity and Stability Profile

A clear understanding of a compound's reactivity is crucial for safe storage and handling, preventing accidents and hazardous reactions.

Chemical Stability

The product is stable under normal handling and storage conditions.[1] However, it is sensitive to moisture and should be stored under an inert atmosphere.[1]

Incompatible Materials

To prevent hazardous reactions, avoid contact with the following:

- Bases: Reacts vigorously with strong bases.[3]
- Oxidizing agents: Can lead to violent reactions.[1][3]
- Alcohols and Amines: As a potent alkylating agent, it will react readily with nucleophiles like alcohols and amines.[1][3]
- Metals: May be corrosive to certain metals.[3]

Hazardous Decomposition Products

When involved in a fire or subjected to high temperatures, **1-(Bromomethyl)-2,4-dimethylbenzene** can decompose to produce highly toxic and corrosive fumes, including:

- Carbon monoxide (CO) and Carbon dioxide (CO₂)[3]
- Hydrogen halides, specifically Hydrogen Bromide (HBr)[3]

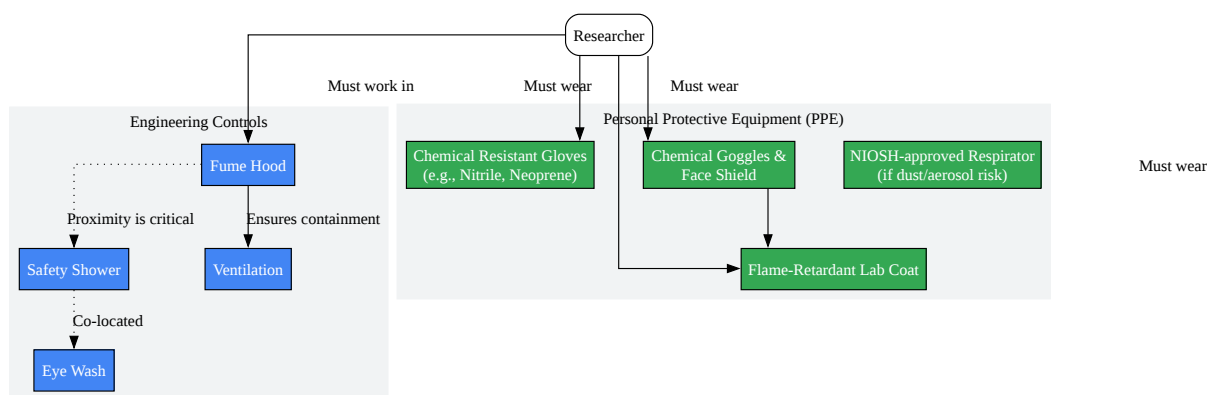
Safe Handling and Emergency Protocols

Given the significant hazards, stringent safety protocols must be implemented when handling this compound. The following workflows are designed to provide a self-validating system of safety.

Engineering Controls and Personal Protective Equipment (PPE)

The primary directive is to minimize all potential for exposure.

Workflow for Establishing a Safe Workspace



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Caption: Required engineering controls and PPE for handling **1-(Bromomethyl)-2,4-dimethylbenzene**.

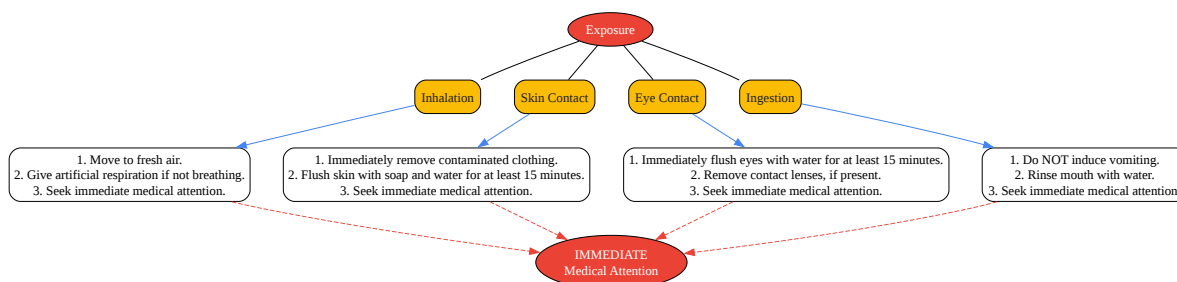
Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure a chemical fume hood is operational. Locate the nearest emergency eye wash station and safety shower.[\[1\]](#)
- Donning PPE: Wear appropriate PPE, including double-layered chemical-resistant gloves, chemical safety goggles, a full-face shield, and a lab coat.[\[1\]](#)[\[3\]](#)
- Handling: Conduct all manipulations of the compound within the fume hood to prevent inhalation of dust or vapors.[\[3\]](#) Avoid creating dust.
- Storage: Keep the container tightly closed when not in use.[\[1\]](#) Store in a cool, dry, well-ventilated area away from incompatible materials.[\[1\]](#) The storage area should be designated for corrosive materials.[\[3\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in the work area.

First-Aid and Emergency Response

Immediate and appropriate first aid is critical in the event of an exposure.

Emergency Response Workflow



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Caption: First-aid procedures following exposure to **1-(Bromomethyl)-2,4-dimethylbenzene**.

- Inhalation: Remove the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration.[2][3] Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing.[3] Wash the affected area with copious amounts of soap and water for at least 15 minutes.[1] Seek immediate medical attention.[3]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[3] Remove contact lenses if it is safe to do so. Seek immediate medical attention from an ophthalmologist.[1]
- Ingestion: Do NOT induce vomiting.[1][3] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[3]

Spill and Disposal Procedures

- Spill Response: Evacuate the area. Wear full PPE, including respiratory protection.[1] Do not let the chemical enter drains.[3] Carefully sweep or shovel the solid material into a suitable, closed container for disposal.[1] Avoid generating dust.
- Waste Disposal: Dispose of waste materials at an approved waste disposal plant. Disposal must be in accordance with all local, regional, and national regulations.[3]

Conclusion

1-(Bromomethyl)-2,4-dimethylbenzene is a valuable synthetic reagent, but its utility is matched by its significant hazards. It is a corrosive substance that can cause severe damage to the skin, eyes, and respiratory system. A comprehensive understanding of its reactivity, coupled with strict adherence to engineering controls, personal protective equipment protocols, and emergency procedures, is paramount for its safe use. By integrating the principles and protocols outlined in this guide, research and development professionals can mitigate the risks and handle this compound with the necessary level of caution and respect.

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- To cite this document: BenchChem. [Hazards associated with 1-(Bromomethyl)-2,4-dimethylbenzene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585861#hazards-associated-with-1-bromomethyl-2-4-dimethylbenzene\]](https://www.benchchem.com/product/b1585861#hazards-associated-with-1-bromomethyl-2-4-dimethylbenzene)

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